

An In-depth Technical Guide to N-Boc-N-bis(PEG3-azide)

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Compound of Interest

Compound Name: *N-Boc-N-bis(PEG3-azide)*

Cat. No.: *B609470*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Boc-N-bis(PEG3-azide) is a heterobifunctional, branched polyethylene glycol (PEG) linker that has emerged as a critical tool in the fields of bioconjugation, drug delivery, and proteomics. Its unique architecture, featuring a Boc-protected amine and two terminal azide functionalities, allows for the precise and efficient construction of complex biomolecular conjugates. The PEG spacers enhance solubility and biocompatibility, making it an ideal component for applications such as the development of Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs). This guide provides a comprehensive overview of its chemical properties, a plausible synthetic protocol, and detailed methodologies for its application in click chemistry.

Core Chemical Properties

The key chemical and physical properties of **N-Boc-N-bis(PEG3-azide)** are summarized in the table below, providing a quick reference for researchers.

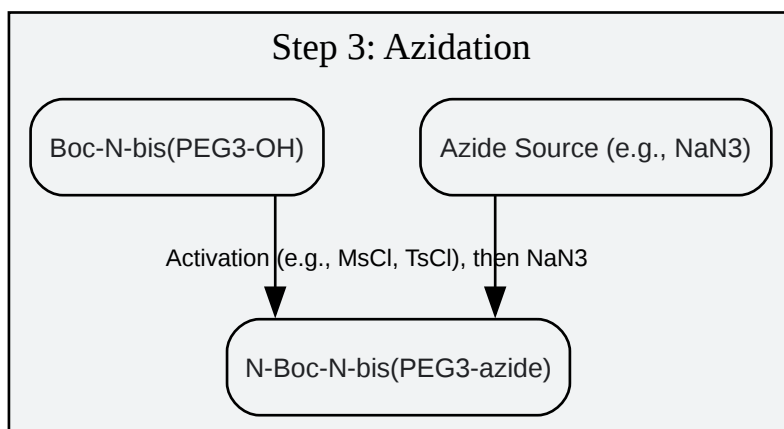
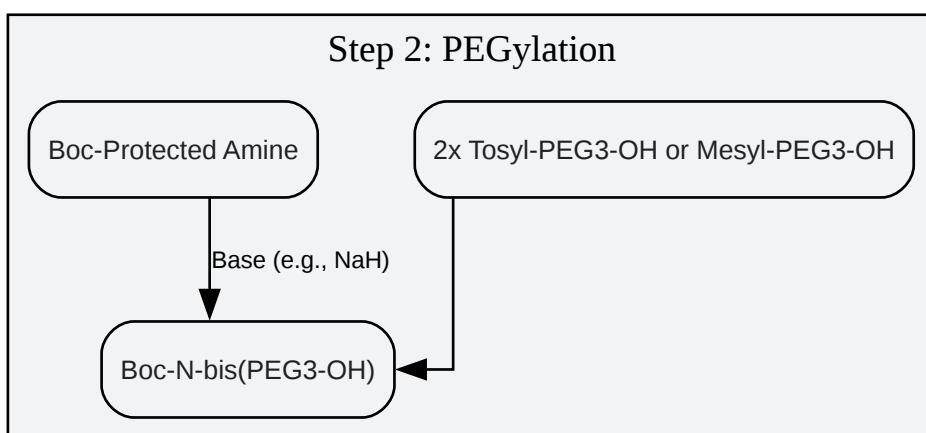
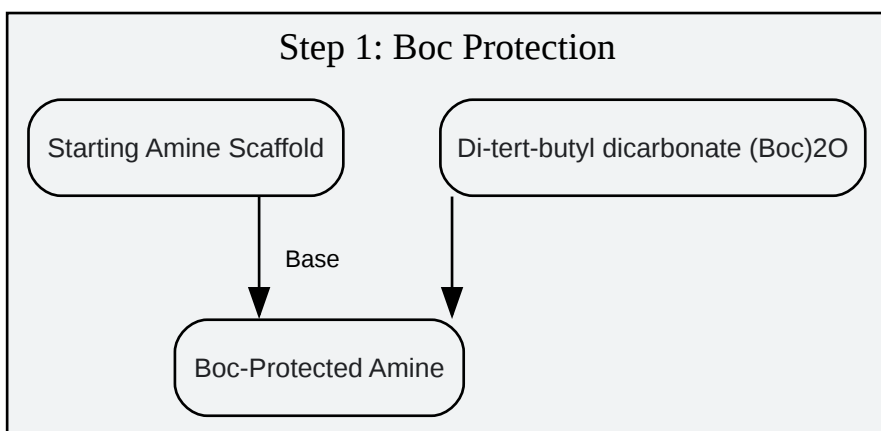
Property	Value	Reference
Chemical Formula	C ₂₁ H ₄₁ N ₇ O ₈	[1]
Molecular Weight	519.6 g/mol	[1]
CAS Number	1258939-38-6	[1][2]
Appearance	Solid	[3]
Purity	Typically >95%	[2]
Solubility	Soluble in water, DMSO, DMF, and other common organic solvents. The PEG chains enhance aqueous solubility.	[2][4]
Storage	Recommended storage at -20°C in a dry, dark environment to ensure stability.	

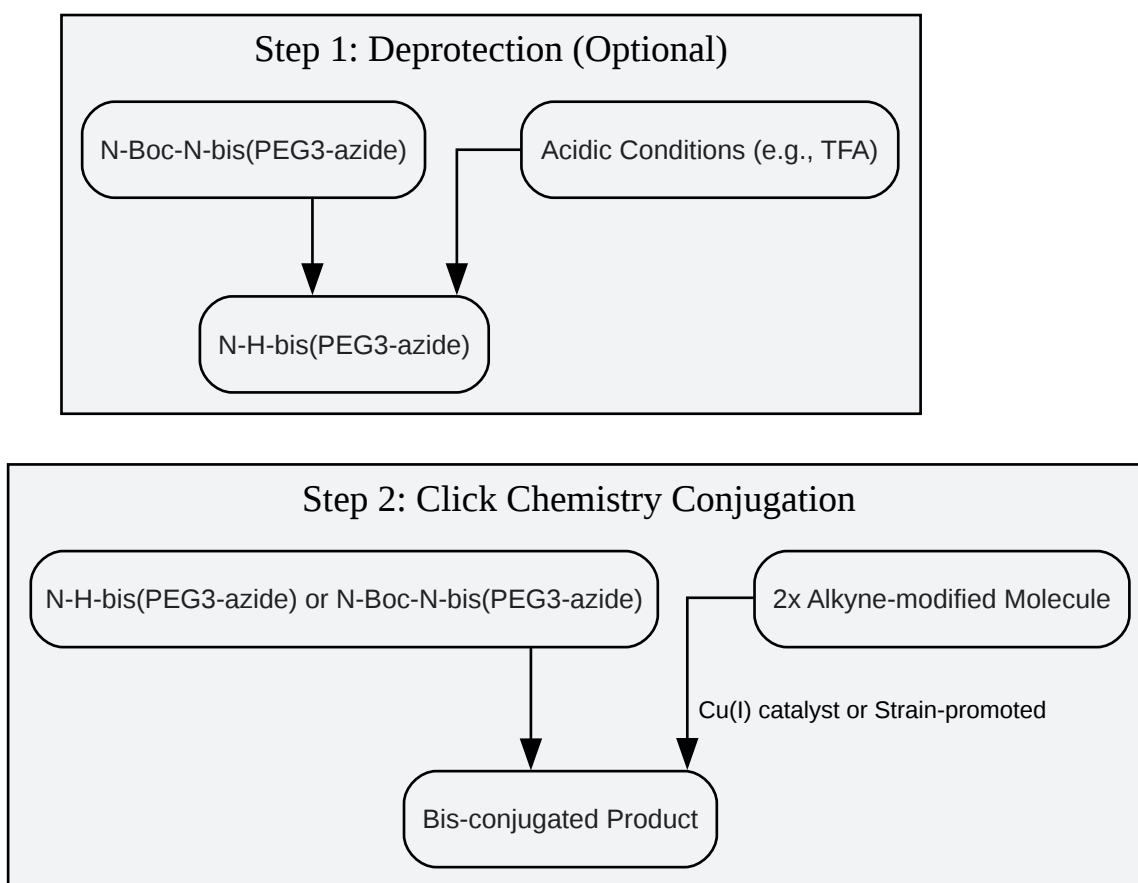
Synthesis and Characterization

While specific proprietary synthesis methods may vary between suppliers, a plausible and common synthetic route for **N-Boc-N-bis(PEG3-azide)** can be conceptualized based on established organic chemistry principles for PEGylation and functional group transformations.

Plausible Synthetic Pathway

The synthesis of **N-Boc-N-bis(PEG3-azide)** likely involves a multi-step process starting from a central amine-containing scaffold. A potential synthetic workflow is outlined below.





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References

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